

what is the chemical formula of ammonium paratungstate

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Compound of Interest

Compound Name: Ammonium paratungstate

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An In-depth Technical Guide to **Ammonium Paratungstate** (APT)

Introduction

Ammonium paratungstate (APT) is a tungsten salt of significant industrial importance, primarily serving as the principal precursor for the production of a wide range of tungsten materials.[1] This white, crystalline solid is a key intermediate in the hydrometallurgical process of extracting tungsten from its ores.[2] Its chemical formula is most accurately represented as $(\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O}$. [3][4] The central anion, $[\text{H}_2\text{W}_{12}\text{O}_{42}]^{10-}$, is known as the paratungstate B ion.[3][4] Given its critical role in the synthesis of high-purity tungsten oxides, tungsten metal powders, tungsten carbides, and catalysts, a thorough understanding of its properties and reaction pathways is essential for researchers and professionals in materials science, catalysis, and emerging biomedical fields.[5]

Chemical and Physical Properties

Ammonium paratungstate is a stable compound under ambient conditions. Its physical and chemical characteristics are crucial for its processing and application. While the tetrahydrate is the most commercially significant form, other hydrates such as the pentahydrate and heptahydrate can be formed depending on the crystallization temperature.[4]

Data Presentation

The quantitative properties of **Ammonium Paratungstate** (tetrahydrate) are summarized in the table below.

Property	Value
Chemical Formula	$(\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O}$
Molar Mass	3132.2 g/mol
Appearance	White crystalline solid (forms can be flake-like or needle-like)
Density	~4.60 g/cm ³
Solubility in Water	Slightly soluble; < 2% at 20°C, increasing slightly with temperature. [6] [7] [8]
Solubility in Alcohol	Insoluble [7] [8] [9]
Decomposition Stages	~220-280°C: Decomposes to Ammonium Metatungstate (AMT) [8] [10]
	>600°C: Decomposes completely to Tungsten Trioxide (WO_3) [3] [8]

Experimental Protocols

The following protocols describe the standard methodologies for the production of APT from ore and its subsequent conversion to tungsten trioxide.

Protocol 1: Hydrometallurgical Extraction of APT from Wolframite Ore

This protocol outlines the industrial process for extracting and purifying tungsten from wolframite concentrate ($(\text{Fe,Mn})\text{WO}_4$) to produce high-purity APT.

1. Ore Digestion (Alkali Leaching):

- Crushed and ground wolframite concentrate is charged into a high-pressure autoclave.
- A concentrated sodium hydroxide (NaOH) solution is added.

- The mixture is heated under pressure, causing the tungsten to dissolve and form a soluble sodium tungstate (Na_2WO_4) solution, leaving iron and manganese hydroxides as a precipitate.
- Reaction: $(\text{Fe,Mn})\text{WO}_4 + 2\text{NaOH} \rightarrow \text{Na}_2\text{WO}_4 + (\text{Fe,Mn})(\text{OH})_2$

2. Primary Purification:

- The crude sodium tungstate solution is filtered to remove the solid hydroxide sludge.
- The solution is then subjected to a series of precipitation steps to remove impurities like silicon, phosphorus, and molybdenum. This is typically achieved by carefully adjusting the pH and adding specific precipitating agents.

3. Conversion to Ammonium Tungstate (Solvent Extraction):

- The purified sodium tungstate solution is acidified to a specific pH.
- The solution is then contacted with an organic solvent containing an amine extractant (e.g., a tertiary amine in a kerosene diluent). The tungstate ions are selectively transferred from the aqueous phase to the organic phase.
- The tungsten-loaded organic phase is separated and then "stripped" by contacting it with an aqueous ammonium hydroxide (NH_4OH) solution. This transfers the tungsten into the new aqueous phase as a high-purity ammonium tungstate ($(\text{NH}_4)_2\text{WO}_4$) solution.

4. Crystallization of APT:

- The purified ammonium tungstate solution is transferred to a crystallizer vessel.
- The solution is heated to evaporate excess water and ammonia. This process lowers the pH of the solution.
- As the concentration of tungstate increases and the pH decreases, **ammonium paratungstate** crystals precipitate out of the solution.
- Reaction: $12(\text{NH}_4)_2\text{WO}_4 \rightarrow (\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O} + 14\text{NH}_3 + 6\text{H}_2\text{O}$
- The crystallization temperature is controlled (typically $>50^\circ\text{C}$) to influence the crystal size and morphology.
- The resulting APT crystals are separated by centrifugation, washed with deionized water, and dried.

Protocol 2: Thermal Decomposition of APT to Tungsten Trioxide (WO_3)

This protocol describes the calcination process to convert APT into high-purity tungsten trioxide, a crucial step for producing tungsten metal powder.

1. Furnace Preparation:

- A rotary calciner or a pusher-type furnace is pre-heated to the target temperature. The atmosphere within the furnace is controlled (typically air).

2. Calcination:

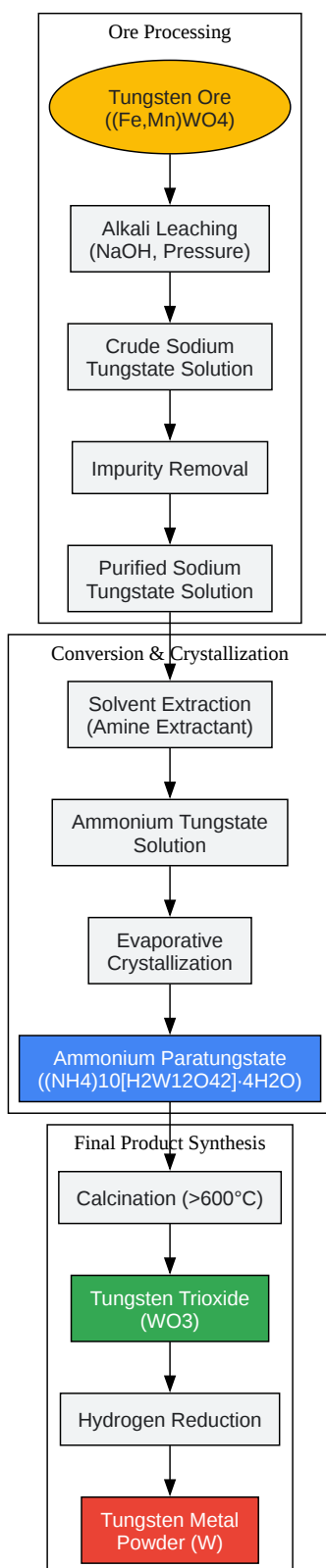
- Dried, high-purity APT crystals are fed into the furnace at a controlled rate.
- The temperature is raised to above 600°C.
- The decomposition occurs in stages:
- Stage 1 (100-220°C): Release of crystal water.
- Stage 2 (220-280°C): Partial loss of ammonia and water to form intermediate ammonium metatungstate (AMT).[\[10\]](#)
- Stage 3 (>280-600°C): Complete loss of all remaining ammonia and water to form tungsten trioxide (WO₃).
- The idealized overall reaction is: $(\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O} \rightarrow 12\text{WO}_3 + 10\text{NH}_3 + 10\text{H}_2\text{O}$ [\[3\]](#)

3. Product Collection:

- The resulting fine, yellow powder of tungsten trioxide is cooled and collected.
- The off-gases (ammonia and water vapor) are treated in a scrubbing system.

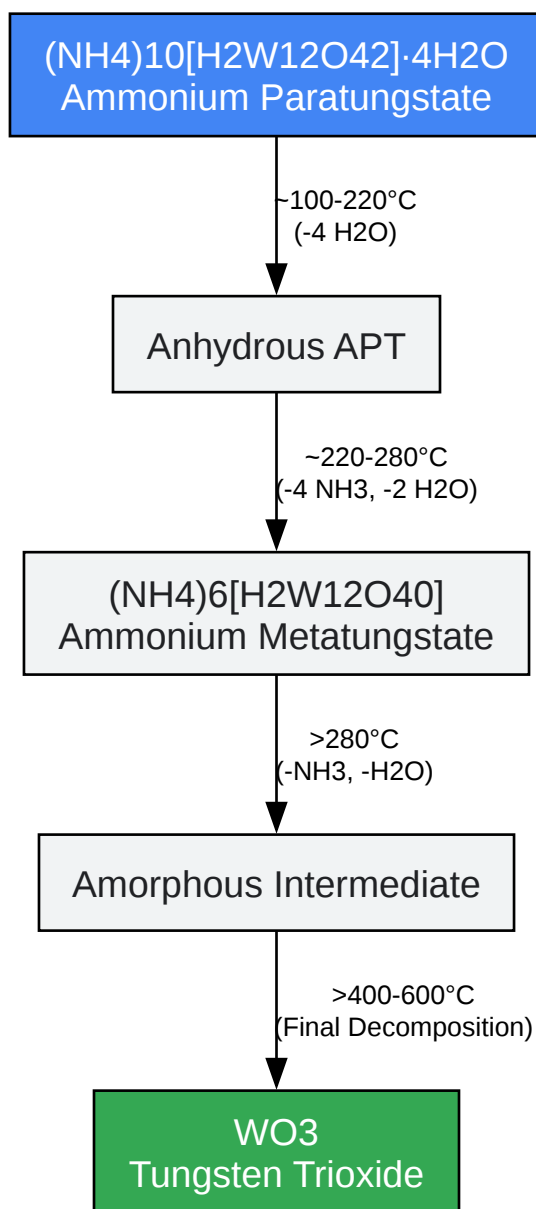
Process Visualizations

The following diagrams illustrate the key workflows involving **ammonium paratungstate**.



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Caption: Workflow from Tungsten Ore to Tungsten Metal Powder via APT.



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Caption: Thermal Decomposition Pathway of **Ammonium Paratungstate**.

Applications in Research and Drug Development

While the primary use of APT is as a precursor in materials science, its derivatives are gaining attention in biomedical research.

Industrial and Research Applications

- **Precursor for Tungsten Products:** APT is the most important raw material for producing tungsten trioxide, tungsten blue oxide, tungstic acid, tungsten metal powder, and tungsten carbide. These materials are used in applications demanding high density, hardness, and high-temperature resistance, such as in lighting, electronics, cutting tools, and alloys.
- **Catalysis:** APT is used to produce catalysts for the petrochemical industry.[\[11\]](#)[\[12\]](#) Furthermore, tungsten carbide, derived from APT, is being investigated as a catalyst in various chemical reactions.
- **Other Uses:** Minor applications include its use as a coloring agent in ceramics, an ingredient in fireproofing fabrics, and as a water-absorbent gel.[\[2\]](#)[\[12\]](#)

Relevance to Drug Development and Biomedical Applications

The direct application of APT in pharmaceuticals is limited; however, its role as a precursor to advanced tungsten-based nanomaterials is of growing interest to drug development professionals.

- **Drug Delivery Systems:** Some sources suggest APT's unique properties may be useful in drug formulation, specifically for developing targeted delivery systems for certain medications.[\[13\]](#)
- **Cancer Therapy:** Tungsten compounds derived from ammonium metatungstate (AMT), which is produced by the thermal decomposition of APT, are showing significant potential.[\[3\]](#) Tungsten trioxide (WO_3) nanoparticles exhibit excellent photothermal conversion efficiency. [\[3\]](#) When irradiated with near-infrared light, these nanoparticles generate localized heat, effectively inducing apoptosis in cancer cells in a process known as photothermal therapy (PTT).[\[3\]](#)
- **Antibacterial Materials:** WO_3 nanoparticles also possess photocatalytic antibacterial properties.[\[3\]](#) Under light irradiation, they generate reactive oxygen species (ROS) that can effectively kill bacteria and viruses, making them candidates for coatings on medical devices. [\[3\]](#)

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